

^{13}C NMR analysis of 4-(1,3-Dioxolan-2-yl)hexan-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(1,3-Dioxolan-2-yl)hexan-1-ol

Cat. No.: B1354994

[Get Quote](#)

An In-depth Technical Guide to the ^{13}C NMR Analysis of 4-(1,3-Dioxolan-2-yl)hexan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the ^{13}C Nuclear Magnetic Resonance (NMR) analysis of 4-(1,3-Dioxolan-2-yl)hexan-1-ol. It includes predicted chemical shift data, a detailed experimental protocol, and visualizations of the molecular structure and analytical workflow.

Predicted ^{13}C NMR Spectral Data

The ^{13}C NMR spectrum of 4-(1,3-Dioxolan-2-yl)hexan-1-ol is predicted to show nine distinct signals, corresponding to the nine unique carbon environments in the molecule. The chemical shifts (δ) are estimated based on the typical ranges for alkanes, primary alcohols, and cyclic acetals.^{[1][2][3]} The predicted data is summarized in Table 1.

Table 1: Predicted ^{13}C NMR Chemical Shifts for 4-(1,3-Dioxolan-2-yl)hexan-1-ol

Carbon Atom	Predicted Chemical Shift (δ , ppm)	Functional Group
C1	60 - 65	Primary Alcohol (-CH ₂ OH)
C2	30 - 35	Alkane (-CH ₂ -)
C3	25 - 30	Alkane (-CH ₂ -)
C4	40 - 45	Alkane (-CH-)
C5	20 - 25	Alkane (-CH ₂ -)
C6	10 - 15	Alkane (-CH ₃)
C7	100 - 105	Acetal (O-CH-O)
C8, C9	65 - 70	Dioxolane (-O-CH ₂ -CH ₂ -O-)

Note: These are predicted values and may vary depending on the solvent and experimental conditions.

Molecular Structure and Carbon Numbering

The structure of **4-(1,3-Dioxolan-2-yl)hexan-1-ol** with the carbon atoms numbered for reference in the ¹³C NMR data table is presented below.

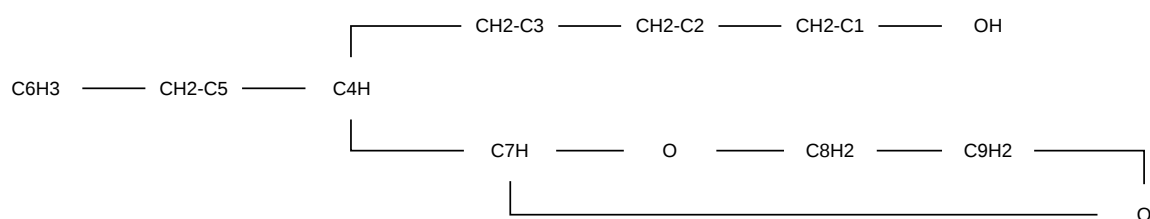


Figure 1: Structure of 4-(1,3-Dioxolan-2-yl)hexan-1-ol

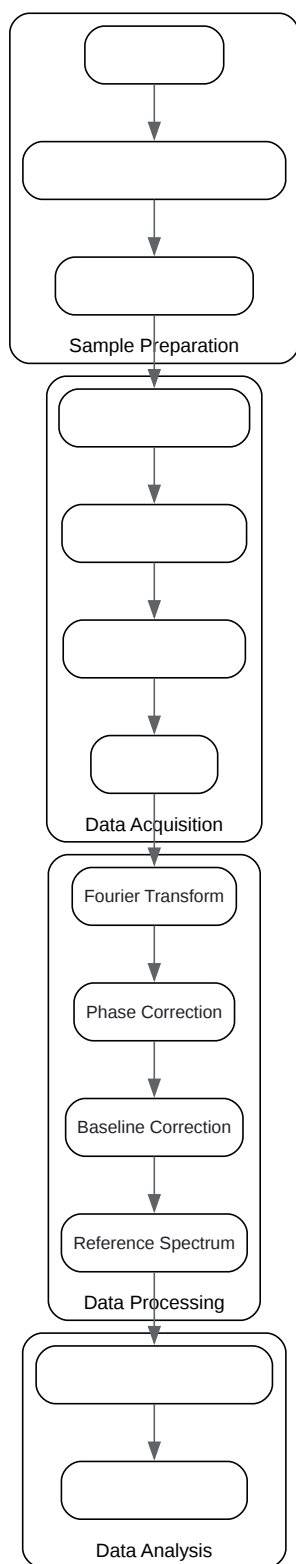


Figure 2: Workflow for ^{13}C NMR Analysis

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ¹³C NMR Chemical Shift [sites.science.oregonstate.edu]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [¹³C NMR analysis of 4-(1,3-Dioxolan-2-yl)hexan-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354994#13c-nmr-analysis-of-4-1-3-dioxolan-2-yl-hexan-1-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

